

A Technical Guide to 3-Bromofluorobenzene- $^{13}\text{C}_6$ Certified Reference Material

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Compound of Interest

Compound Name: 3-Bromofluorobenzene- $^{13}\text{C}_6$

Cat. No.: B12055716

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 3-Bromofluorobenzene- $^{13}\text{C}_6$, a stable isotope-labeled certified reference material (CRM). It is designed to assist researchers in understanding its applications, sourcing, and the technical specifications critical for its use in quantitative analysis.

Introduction and Core Applications

3-Bromofluorobenzene- $^{13}\text{C}_6$ is the ^{13}C -labeled form of 3-Bromofluorobenzene, an aromatic compound used as an intermediate in the synthesis of pharmaceuticals and pesticides.^[1] The stable isotope-labeled version, where the six carbon atoms of the benzene ring are replaced with the heavier ^{13}C isotope, is a high-purity material primarily used as an internal standard for quantitative analysis by mass spectrometry (MS).^{[2][3]}

The key applications for this CRM include:

- **Internal Standard:** Its most common use is as an internal standard in analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Since it has nearly identical chemical and physical properties to the unlabeled ("native") analyte but a different mass, it can be added to a sample in a known quantity to correct for analyte loss during sample preparation and instrumental analysis.

- Isotope Dilution Mass Spectrometry (IDMS): This is a definitive quantitative technique where the CRM is used to accurately determine the concentration of the native analyte.
- Metabolomic Profiling: Employed in studies to trace the metabolic fate of compounds.[3]
- Environmental Analysis: Used to ensure accuracy and reliability in residue analysis of food and environmental samples.[1]

This compound is a synthetic chemical and is not involved in biological signaling pathways.

Suppliers and Technical Data

Several specialized chemical suppliers provide 3-Bromofluorobenzene- $^{13}\text{C}_6$ as a certified reference material. Each supplier provides a Certificate of Analysis (CoA) that details the specific purity and characterization of their product lot.[4][5][6] The following table summarizes the key quantitative data available from prominent suppliers.

Parameter	Value	Suppliers Citing This Data
CAS Number	1173020-50-2	Eurisotop, MedChemExpress, BLD Pharm[2][5][7]
Unlabeled CAS Number	1073-06-9	Eurisotop, Chem-Impex, PubChem[5][6][8]
Molecular Formula	Br ¹³ C ₆ H ₄ F	Sigma-Aldrich, MedChemExpress[2][3]
Molecular Weight	180.95 g/mol	Sigma-Aldrich, Eurisotop, MedChemExpress[2][3][5]
Isotopic Purity	99 atom % ¹³ C	Sigma-Aldrich[3]
Isotopic Enrichment	99%	Eurisotop[5]
Chemical Purity	≥95% to ≥99% (CP)	Eurisotop, Sigma-Aldrich[3][5]
Appearance	Colorless to almost colorless clear liquid	Chem-Impex (for unlabeled), TCI (for unlabeled)[6]
Boiling Point	149-151 °C (lit.)	Sigma-Aldrich[3]
Density	~1.620 g/mL at 25 °C	Sigma-Aldrich[3]

Note: Isotopic enrichment refers to the mole fraction of the specific isotope at the labeled positions, while chemical purity refers to the percentage of the chemical substance that is the labeled compound.[9]

Generalized Experimental Protocol: Use as an Internal Standard

While specific protocols are method-dependent, the following outlines a generalized workflow for using 3-Bromofluorobenzene-¹³C₆ as an internal standard in a quantitative GC-MS or LC-MS experiment.

Objective: To accurately quantify the concentration of native 3-Bromofluorobenzene (or a structurally similar analyte) in a sample matrix (e.g., water, soil, plasma).

Materials:

- 3-Bromofluorobenzene- $^{13}\text{C}_6$ CRM solution of known concentration (Internal Standard Stock).
- Unlabeled 3-Bromofluorobenzene standard of known concentration (Calibration Standard).
- Sample for analysis.
- Appropriate solvents for extraction and dilution (e.g., Methanol, Ethyl Acetate).
- GC-MS or LC-MS system.

Methodology:

- Preparation of Calibration Curve Standards:
 - Create a series of calibration standards by spiking a known amount of the unlabeled analyte into a clean matrix.
 - To each calibration standard, add a fixed, known amount of the 3-Bromofluorobenzene- $^{13}\text{C}_6$ internal standard (IS) solution. This ensures the concentration of the IS is constant across all calibration points.
- Sample Preparation:
 - Measure a precise volume or mass of the unknown sample.
 - Spike the unknown sample with the same fixed, known amount of the internal standard solution as used in the calibration standards.
 - Perform the sample extraction procedure (e.g., liquid-liquid extraction, solid-phase extraction) to isolate the analyte and internal standard from the matrix.
 - Concentrate or dilute the extract to a final volume suitable for injection into the analytical instrument.
- Instrumental Analysis:

- Inject the prepared calibration standards and the sample extract into the GC-MS or LC-MS system.
- The mass spectrometer should be operated in a mode that allows for the selective detection and quantification of the molecular ions or specific fragment ions of both the native analyte and the $^{13}\text{C}_6$ -labeled internal standard.
- Data Processing and Quantification:
 - For each injection (calibrators and sample), calculate the peak area ratio of the analyte to the internal standard (Analyte Area / IS Area).
 - Generate a calibration curve by plotting the peak area ratio against the known concentration of the analyte for the calibration standards.
 - Using the peak area ratio calculated from the unknown sample, determine its concentration by interpolating from the calibration curve. The use of the ratio corrects for variations in injection volume and matrix effects.

Workflow and Structural Visualizations

The following diagrams, generated using DOT language, illustrate the experimental workflow and the logical relationship of quality control for a certified reference material.

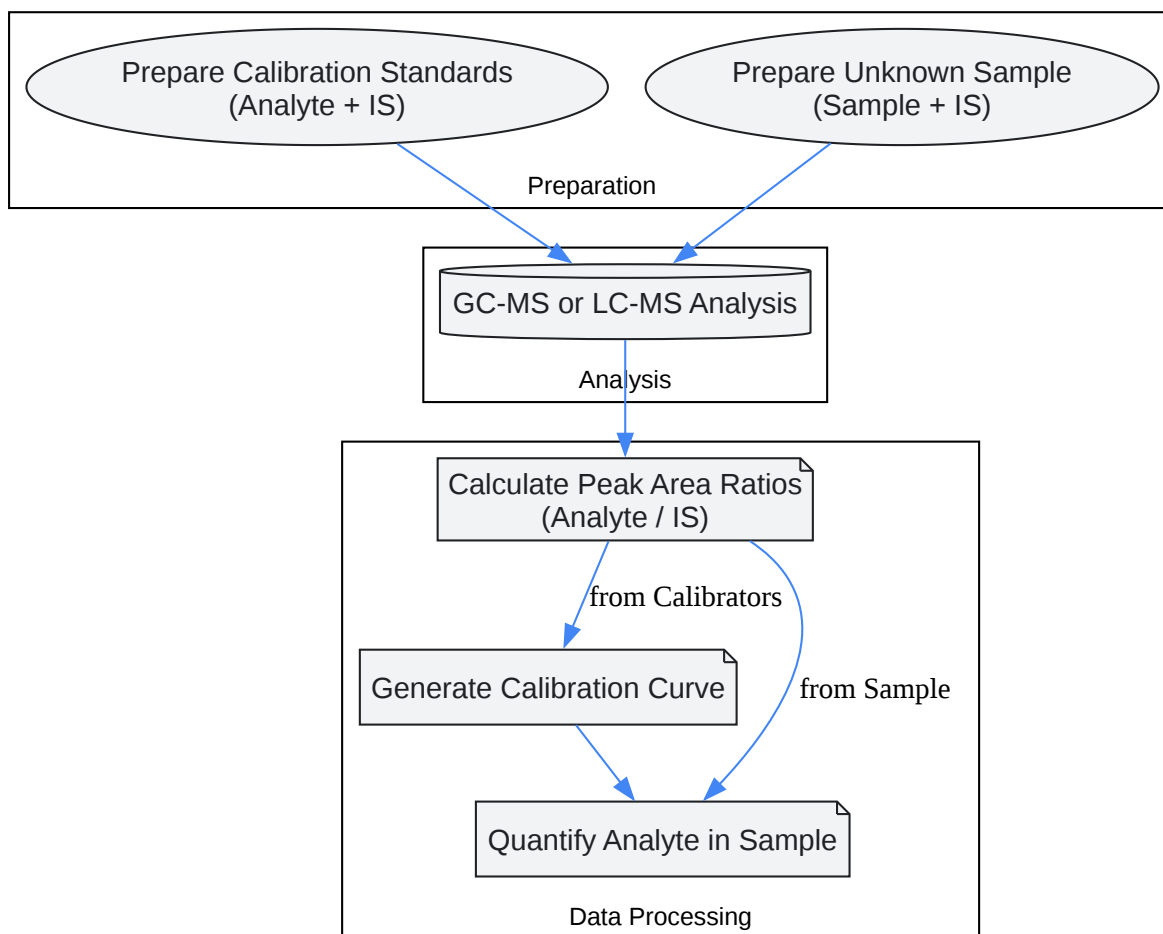


Figure 1: General Workflow for Quantitative Analysis using an Internal Standard

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Caption: General workflow for quantitative analysis using an internal standard.

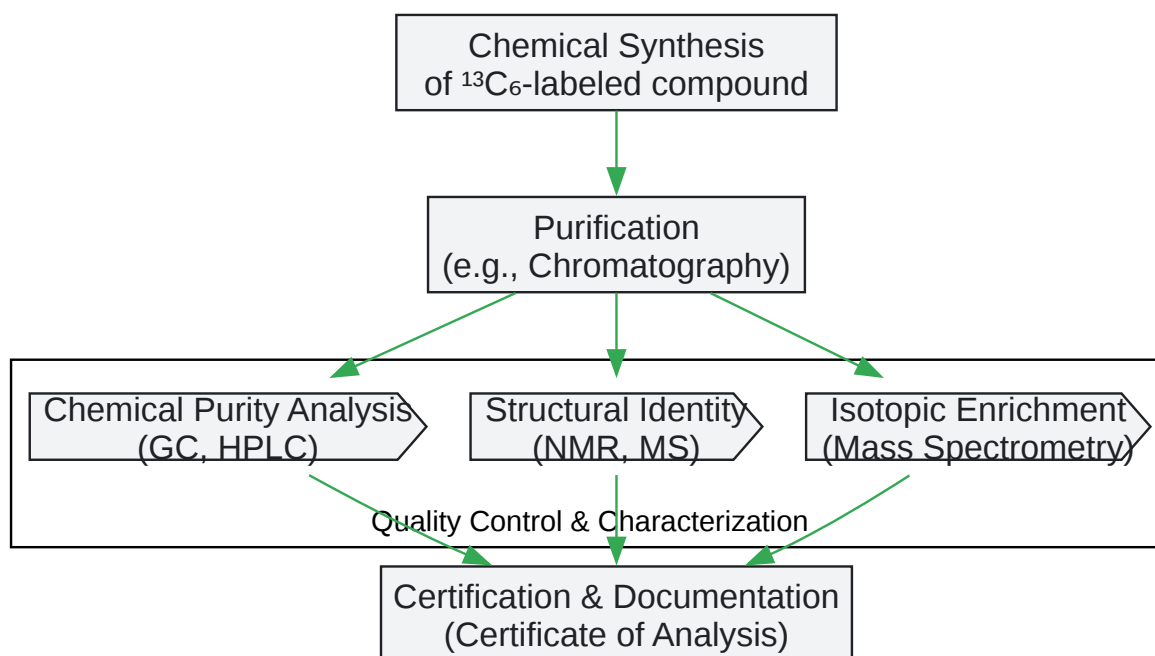


Figure 2: Logical Flow of CRM Certification

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Caption: Logical flow of certified reference material (CRM) certification.


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